

# Transitioning to Modern Genetic Analysis: A Guide for Researchers

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## Compound of Interest

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This document provides detailed application notes and protocols for scientists and drug development professionals transitioning from the **discontinued** Applied Biosystems™ 3730xl DNA Analyzer to the newer Applied Biosystems™ SeqStudio™ Flex Series Genetic Analyzer. The SeqStudio Flex system offers enhanced flexibility, ease of use, and connectivity while maintaining the high data quality expected from capillary electrophoresis (CE) instruments.[1] [2] This guide will facilitate a smooth migration by providing side-by-side comparisons, detailed experimental protocols, and performance data for key applications in drug discovery and development.

## Instrument Comparison: 3730xl DNA Analyzer vs. SeqStudio Flex Genetic Analyzer

The SeqStudio Flex Series Genetic Analyzer introduces several key advancements over the 3730xl platform. These improvements are designed to increase laboratory efficiency, reduce hands-on time, and offer greater flexibility in experimental design.

| Feature         | Applied Biosystems™<br>3730xl DNA Analyzer                 | Applied Biosystems™<br>SeqStudio™ Flex Genetic<br>Analyzer                                          |
|-----------------|------------------------------------------------------------|-----------------------------------------------------------------------------------------------------|
| Capillary Array | 48- or 96-capillary array                                  | 8- or 24-capillary<br>configurations available[3]                                                   |
| Plate Capacity  | Integrated plate stacker for up<br>to 48-hour operation[4] | 4-plate capacity with<br>continuous loading[1][2]                                                   |
| User Interface  | Separate computer workstation<br>for instrument control[5] | Integrated touchscreen<br>computer with intuitive user<br>interface[1][2]                           |
| Connectivity    | Local Area Network (LAN)                                   | LAN, Wi-Fi, USB ports, and<br>LIMS compatibility[2]                                                 |
| Remote Access   | Limited                                                    | Remote run setup, monitoring,<br>and data analysis via Thermo<br>Fisher™ Connect Platform[2]<br>[6] |
| Serviceability  | On-site service required for<br>most issues                | Smart Help and Remote<br>Support for remote<br>troubleshooting of many<br>issues[6]                 |
| Ease of Use     | Requires experienced<br>operators                          | One-button startup, auto-<br>calibration, and on-screen<br>guidance for routine<br>maintenance[2]   |

## Key Applications and Performance Data

The SeqStudio Flex Genetic Analyzer demonstrates comparable or improved performance for a variety of applications critical to drug development.

### Sanger Sequencing

Sanger sequencing remains the gold standard for targeted sequencing, confirmation of next-generation sequencing (NGS) data, and analysis of gene editing events.[7] Both the 3730xl and SeqStudio Flex analyzers utilize BigDye™ Terminator chemistry for reliable sequencing results.[5]

## Experimental Protocols

Detailed methodologies for key applications are provided below. These protocols are intended as a guide and may require optimization for specific experimental needs.

### Application 1: Sanger Sequencing of PCR Amplicons

This protocol outlines the steps for sequencing a purified PCR product.

Workflow Diagram:



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Caption: Sanger Sequencing Workflow from PCR product to data analysis.

Protocol:

| Step                         | Applied Biosystems™<br>3730xl DNA Analyzer<br>Protocol                                                                                                                                                                                                                                                  | Applied Biosystems™<br>SeqStudio™ Flex Genetic<br>Analyzer Protocol                                                                                                                                                                                                                                     |
|------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| 1. PCR Cleanup               | Treat 5 µL of PCR product with 2 µL of ExoSAP-IT™ Express reagent. Incubate at 37°C for 4 minutes, followed by 80°C for 1 minute to inactivate the enzyme.[8]                                                                                                                                           | Treat 5 µL of PCR product with 2 µL of ExoSAP-IT™ Express reagent. Incubate at 37°C for 4 minutes, followed by 80°C for 1 minute to inactivate the enzyme.[8]                                                                                                                                           |
| 2. Cycle Sequencing          | Prepare a master mix with 1 µL BigDye™ Terminator v3.1 Ready Reaction Mix, 2 µL 5X Sequencing Buffer, 3.2 pmol of primer, and nuclease-free water to a final volume of 10 µL. Add 1-3 ng of purified PCR product per 100 bp. Perform cycle sequencing using the recommended thermal cycling conditions. | Prepare a master mix with 1 µL BigDye™ Terminator v3.1 Ready Reaction Mix, 2 µL 5X Sequencing Buffer, 3.2 pmol of primer, and nuclease-free water to a final volume of 10 µL. Add 1-3 ng of purified PCR product per 100 bp. Perform cycle sequencing using the recommended thermal cycling conditions. |
| 3. Sequencing Cleanup        | Add 10 µL of Hi-Di™ Formamide and 45 µL of SAM™ Solution to each sequencing reaction. Add 10 µL of BigDye XTerminator™ reagent. Vortex for 30 minutes and centrifuge at 1,000 x g for 2 minutes.[8]                                                                                                     | Add 10 µL of Hi-Di™ Formamide and 45 µL of SAM™ Solution to each sequencing reaction. Add 10 µL of BigDye XTerminator™ reagent. Vortex for 30 minutes and centrifuge at 1,000 x g for 2 minutes.[8]                                                                                                     |
| 4. Capillary Electrophoresis | Prepare a plate record and import it into the 3730xl Data Collection Software. Load the plate onto the instrument. Select the appropriate run module (e.g., StdSeq36_POP7) and dye set                                                                                                                  | Create a new plate setup in the SeqStudio™ Data Collection Software. Load the plate into the instrument. Select the appropriate run module (e.g., MediumSeq) and dye set. Start the run.[11]                                                                                                            |

(e.g., Z-BigDye v3). Start the run.[9][10]

#### 5. Data Analysis

Analyze the data using Sequencing Analysis Software for basecalling.

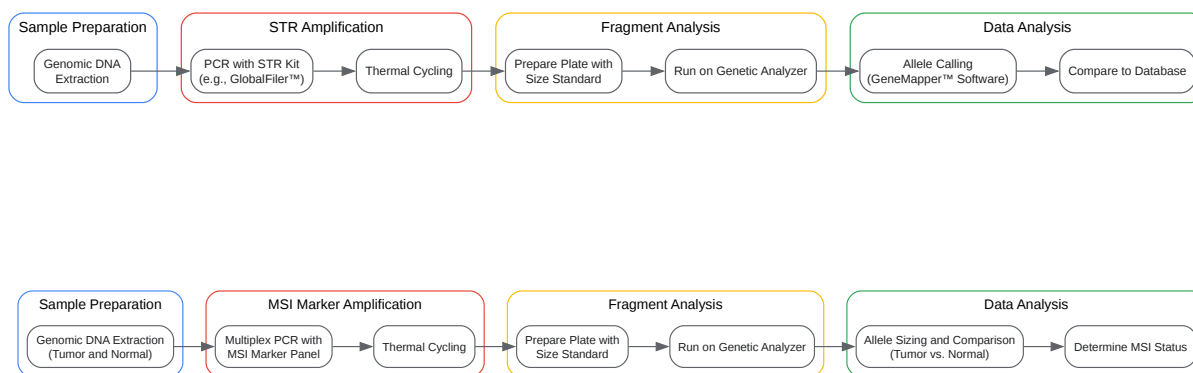
Analyze the data using the on-instrument software or Thermo Fisher™ Connect Platform for basecalling and further analysis.

## Application 2: Cell Line Authentication

Misidentified or contaminated cell lines are a significant problem in biomedical research.[12]

Short Tandem Repeat (STR) analysis is the gold standard for cell line authentication.

Workflow Diagram:



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